

Core Chemical and Biological Data of Territrem C

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Compound Focus: Territrem C

CAS No.: 89020-33-7

Cat. No.: S598970

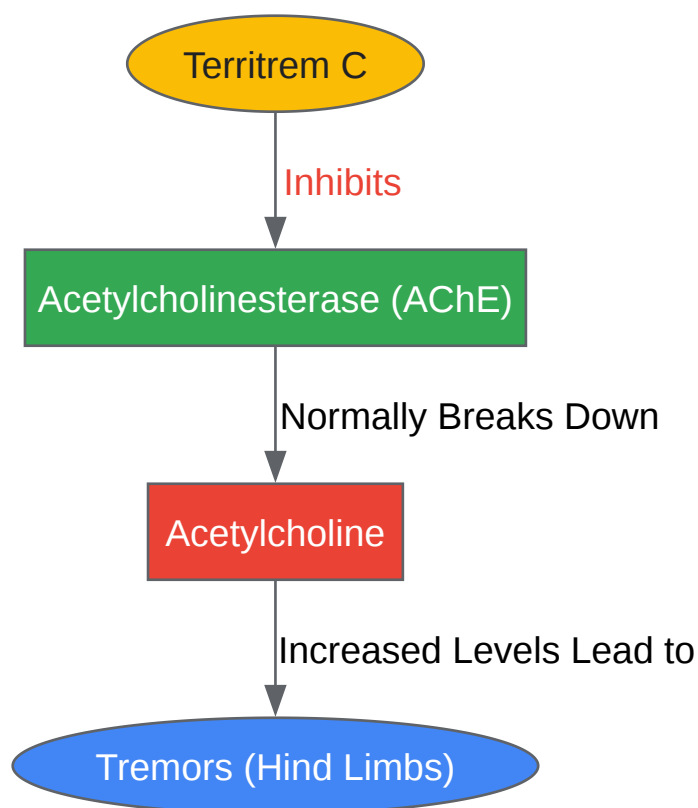
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The table below summarizes the fundamental characteristics of **Territrem C** as established in the foundational research:

Property	Description
Source	<i>Aspergillus terreus</i> (strain 23-1) rice cultures [1] [2]
Class	Tremorgenic mycotoxin [3] [2]
Molecular Formula	$C_{28}H_{32}O_9$ [1] [3]
Molecular Weight	512.2 / 512.6 g/mol [1] [3]
CAS Registry Number	89020-33-7 [3] [2]
Key Structural Difference vs. Territrem B	Possesses a 4-hydroxy-3,5-dimethoxy phenyl group (Territrem B has a 3,4,5-trimethoxy phenyl group) [1]

Reported Bioactivity and Toxicity

The primary known biological activity of **Territrem C** is its effect on the nervous system.



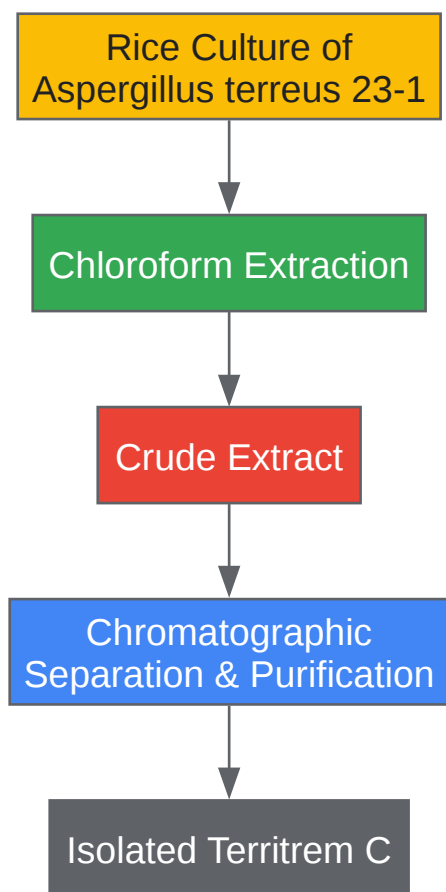
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Figure 1: The proposed mechanism of action for **Territrem C**, involving the inhibition of acetylcholinesterase leading to tremors.

- **Acute Toxicity:** In mice, intraperitoneal administration of **Territrem C** induces the onset of tremors in the hind limbs within 10 minutes [3].
- **Potency Comparison:** The median effective dose for **Territrem C** is slightly lower than that of Territrem A or B, making it the most potent among them in inducing tremors [3].
- **Molecular Mechanism:** The territrems are potent inhibitors of acetylcholinesterase (AChE) [3]. They are believed to act at the presynaptic site of motor nerves, potentiating the release of the neurotransmitter acetylcholine [3] [2].

Historical Isolation Methodology

The original isolation process is described as follows, though specific technical details like solvent volumes, incubation times, and detailed chromatography conditions are not provided in the available sources.



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Figure 2: A generalized workflow for the isolation of **Territrem C** from fungal culture, based on the 1984 study.

The initial isolation was reported in a 1984 study [1]:

- **Fungal Culture:** *Aspergillus terreus* 23-1 was cultivated on rice medium.
- **Extraction:** The fungal rice cultures were extracted with chloroform.
- **Isolation:** **Territrem C** was isolated from this chloroform extract alongside the co-metabolites Territrem A and B. The specific chromatographic techniques used for separation and purification were not detailed in the abstract.

Suggestions for Further Research

The information available from this search is foundational but dated. To create a comprehensive and current technical guide, you may need to investigate further:

- **Obtain the Full Text:** The 1984 primary paper likely contains the detailed experimental protocols you require. Accessing the full text via a library or journal subscription is essential.
- **Explore Recent Literature:** Search modern scientific databases (like PubMed, Scopus) for "Territrem C" to find any recent studies on its biosynthesis, total synthesis, or pharmacological applications.
- **Consult Commercial Data:** Suppliers like BioAustralis [3] often provide data sheets with detailed information on purity, solubility, and storage for their products.

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References

1. , chemical structure, acute toxicity, and some physicochemical... Isolation [pubmed.ncbi.nlm.nih.gov]
2. | 89020-33-7 territrem C [chemicalbook.com]
3. - Bioaustralis Fine Chemicals Territrem C [bioaustralis.com]

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